

An In-depth Technical Guide to 1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene

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Compound of Interest

Compound Name: 1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene

CAS No.: 1355247-04-9

Cat. No.: B594748

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene**, a key chemical intermediate. The information is curated to support research and development activities, offering detailed insights into its chemical properties, synthesis, and potential applications.

Core Molecular Attributes

1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene is a substituted aromatic compound with the following fundamental properties:

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ ClNO ₃	[1][2]
Molecular Weight	241.67 g/mol	[1][2]

The structural arrangement of this molecule, featuring a chloronitrobenzene core appended with a cyclopentyloxy group, imparts specific reactivity and physical characteristics that are leveraged in organic synthesis.

Structural Representation

```
dot graph "1_Chloro_2_cyclopentyloxy_4_nitrobenzene" { layout=neato; node
[shape=plaintext]; bgcolor="#F1F3F4";

// Benzene ring N1 [pos="0,1.5!", label=""]; N2 [pos="-1.3,-0.75!", label=""]; N3
[pos="1.3,-0.75!", label=""]; N4 [pos="0,-1.5!", label=""]; N5 [pos="-1.3,0.75!", label=""]; N6
[pos="1.3,0.75!", label=""]; N1 -- N6 -- N3 -- N4 -- N2 -- N5 -- N1;

// Substituents Cl [pos="-2.6,1.5!", label="Cl", fontcolor="#34A853"]; O_ether [pos="2.6,1.5!",
label="O", fontcolor="#EA4335"]; N_nitro [pos="0,-3!", label="N", fontcolor="#4285F4"];
O1_nitro [pos="-0.8,-3.8!", label="O", fontcolor="#EA4335"]; O2_nitro [pos="0.8,-3.8!",
label="O", fontcolor="#EA4335"];

// Cyclopentyl group C1_c [pos="3.9,1.5!", label=""]; C2_c [pos="4.5,0.5!", label=""]; C3_c
[pos="3.9,-0.5!", label=""]; C4_c [pos="3.0,0.0!", label=""]; C5_c [pos="3.0,1.0!", label=""]; C1_c
-- C2_c -- C3_c -- C4_c -- C5_c -- C1_c;

// Bonds N5 -- Cl [color="#34A853"]; N6 -- O_ether [color="#EA4335"]; N4 -- N_nitro
[color="#4285F4"]; N_nitro -- O1_nitro [label="+", fontcolor="#202124"]; N_nitro -- O2_nitro
[label="-", fontcolor="#202124"]; O_ether -- C1_c;

// Double bonds in benzene N1 -- N6; N2 -- N4; N5 -- N2;

// Node for labels label_node [label="1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene", pos="0,
-5!", fontsize=12, fontcolor="#202124"]; } Caption: 2D structure of 1-Chloro-2-
(cyclopentyloxy)-4-nitrobenzene.
```

Synthesis and Reactivity

The synthesis of **1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene** typically involves the Williamson ether synthesis. This well-established reaction provides a reliable route to the target molecule.

General Synthesis Workflow

The synthetic pathway commences with a suitable chloronitrophenol and cyclopentyl halide in the presence of a base.

```
// Nodes Reactant1 [label="2-Chloro-4-nitrophenol"]; Reactant2 [label="Cyclopentyl bromide"];  
Base [label="Base (e.g., K2CO3)"]; Solvent [label="Solvent (e.g., Acetone)"]; Reaction  
[label="Williamson Ether Synthesis", shape=ellipse, style=filled, fillcolor="#FBBC05"]; Product  
[label="1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene", style=filled, fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; Workup [label="Aqueous Workup & Extraction"]; Purification  
[label="Column Chromatography"];
```

```
// Edges Reactant1 -> Reaction; Reactant2 -> Reaction; Base -> Reaction; Solvent ->  
Reaction; Reaction -> Workup [label="Crude Product"]; Workup -> Purification; Purification ->  
Product [label="Purified Product"]; } Caption: General workflow for the synthesis of 1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene.
```

Detailed Experimental Protocol

Materials:

- 2-Chloro-4-nitrophenol
- Cyclopentyl bromide
- Potassium carbonate (anhydrous)
- Acetone (anhydrous)
- Ethyl acetate
- Hexane
- Brine solution
- Magnesium sulfate (anhydrous)

Procedure:

- To a solution of 2-chloro-4-nitrophenol (1.0 eq) in anhydrous acetone, add anhydrous potassium carbonate (1.5 eq).
- Stir the mixture at room temperature for 15 minutes.
- Add cyclopentyl bromide (1.2 eq) dropwise to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for 12-16 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter to remove inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- Purify the residue by column chromatography on silica gel using a hexane-ethyl acetate gradient to afford the pure **1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene**.

Applications in Research and Development

Aromatic nitro compounds are pivotal in the synthesis of pharmaceuticals and other bioactive molecules.[3] The title compound, **1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene**, serves as a versatile intermediate. The nitro group can be readily reduced to an amine, which is a common precursor for the formation of a wide array of functional groups and heterocyclic systems.

The presence of the chloro and cyclopentyloxy groups allows for further chemical modifications, making it a valuable building block in combinatorial chemistry and drug discovery programs. For instance, similar chlorinated nitroaromatic compounds are utilized in the production of dyes, pesticides, and pharmaceuticals.[4] The development of efficient synthetic routes for such compounds is of significant interest.[5]

Safety and Handling

As with all nitroaromatic compounds, **1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene** should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is essential. For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

Conclusion

1-Chloro-2-(cyclopentyloxy)-4-nitrobenzene is a key chemical intermediate with well-defined molecular properties. Its synthesis via the Williamson ether synthesis is a robust and scalable method. The compound's chemical functionality makes it a valuable precursor in the development of new chemical entities for various applications, particularly in the pharmaceutical and agrochemical industries.

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